

Luisol A: A Technical Overview of its Discovery and Origins

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Compound of Interest

Compound Name: *Luisol A*

Cat. No.: *B1248620*

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Abstract

Luisol A is a naturally occurring aromatic tetraol, first identified as a metabolite from a marine actinomycete. Structurally classified as an anthraquinone antibiotic analog, its discovery highlighted the potential of marine microbial ecosystems as a source for novel chemical entities. This document provides a comprehensive technical guide on the discovery, origin, and known biological properties of **Luisol A**. It includes a summary of its physicochemical properties, the available details of its isolation and structural elucidation, and a discussion of its limitedly explored cytotoxic activity. Due to the absence of detailed studies on its mechanism of action, a definitive signaling pathway cannot be charted at this time.

Discovery and Origin

Luisol A was first isolated from the cultivation broth of an estuarine marine actinomycete, *Streptomyces* sp. strain #CNH-370.^[1] This strain was collected from sandy sediments in a marine estuary, emphasizing the importance of unique ecological niches in the search for novel bioactive compounds. The discovery was the result of a screening program aimed at identifying new secondary metabolites from marine microorganisms.

Physicochemical Properties

A summary of the key physicochemical properties of **Luisol A** is presented in Table 1.

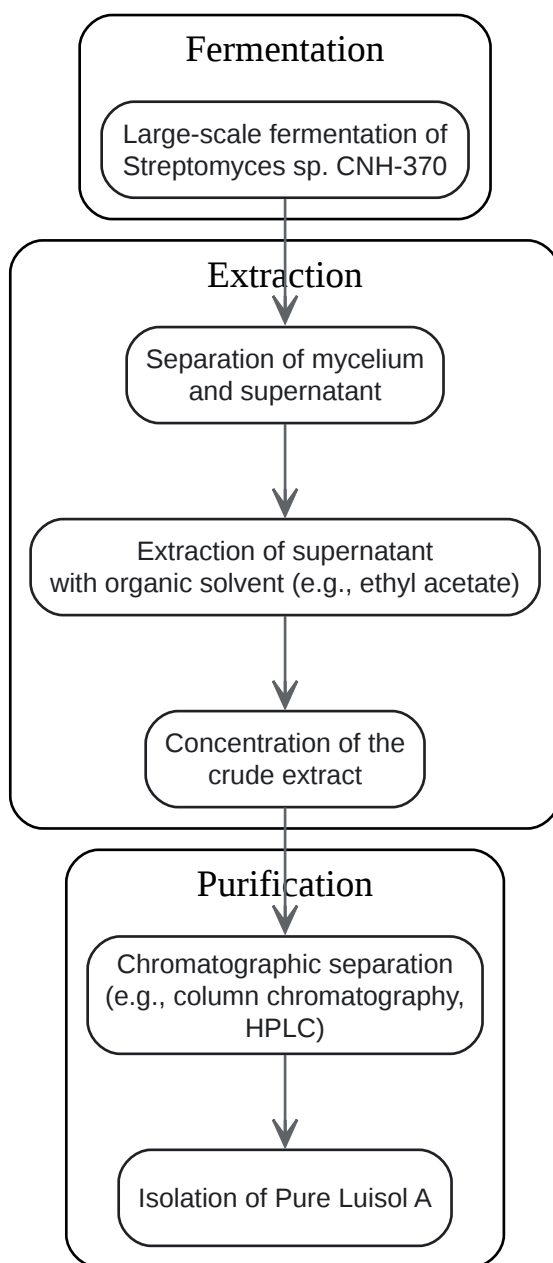
Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₈ O ₇	[1]
Molecular Weight	322.31 g/mol	[1]
Class	Aromatic tetraol, Anthraquinone antibiotic analog	[1]

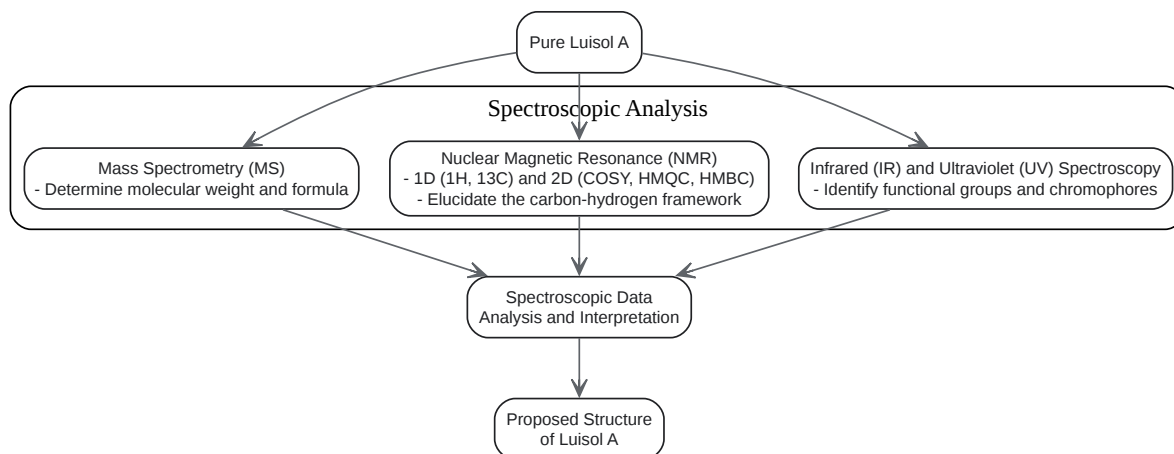
Table 1: Physicochemical Properties of **Luisol A**

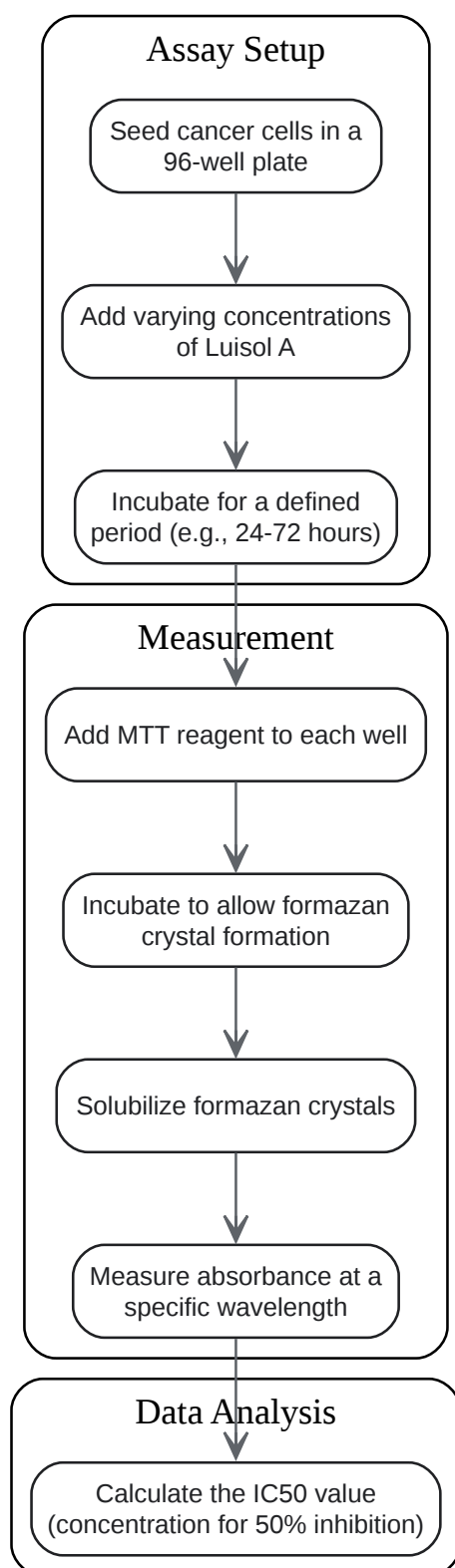
Experimental Protocols

Fermentation and Isolation

The producing organism, *Streptomyces* sp. CNH-370, was cultured in a suitable liquid medium to facilitate the production of secondary metabolites, including **Luisol A**. While the precise fermentation parameters for this specific strain were not detailed in the available literature, a general workflow for the isolation of natural products from marine actinomycetes is described below.







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References

- 1. pubs.acs.org [pubs.acs.org]
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